

An In-Depth Technical Guide to 1-Octyn-3-OL

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Compound of Interest

Compound Name: 1-Octyn-3-OL

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This technical guide provides a detailed overview of the core physicochemical properties of **1-Octyn-3-OL**, an important chemical intermediate in organic synthesis. This document presents its molecular formula, molecular weight, and other key quantitative data in a structured format for ease of reference and comparison.

Physicochemical Data Summary

The fundamental properties of **1-Octyn-3-OL** are summarized in the table below. This data is essential for its application in experimental and developmental protocols.

Property	Value
Molecular Formula	C ₈ H ₁₄ O[1][2][3]
Linear Formula	CH ₃ (CH ₂) ₄ CH(OH)C≡CH[4]
Molecular Weight	126.20 g/mol [1][2][4]
IUPAC Name	oct-1-yn-3-ol[1][3]
CAS Registry Number	818-72-4[1][3]
Appearance	Clear colorless liquid[1]
Density	0.864 g/mL at 25 °C[4]
Boiling Point	83 °C at 19 mmHg[4]
Flash Point	63 °C (145.4 °F) - closed cup[4]
Refractive Index	n ₂₀ /D 1.441[4]

Experimental Protocols

Detailed methodologies for specific experiments involving **1-Octyn-3-OL** are highly dependent on the context of its use, such as in the synthesis of enantiomerically pure secondary alcohols. As no specific experimental context was provided, standard laboratory procedures for handling liquid alcohols and alkynes should be followed, with close attention to the safety data sheet, particularly regarding its combustible nature and acute oral toxicity.

Molecular Structure

The logical relationship between the atoms in the **1-Octyn-3-OL** molecule is visualized below. This diagram illustrates the eight-carbon chain, the position of the hydroxyl group at the third carbon, and the terminal alkyne functional group.

Caption: Molecular structure of **1-Octyn-3-OL**.

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References

- 1. 1-Octyn-3-ol | C₈H₁₄O | CID 13166 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 1-Octyn-3-ol, (3S)- | C₈H₁₄O | CID 2734534 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 1-Octyn-3-ol [webbook.nist.gov]
- 4. 1-Octyn-3-ol 96 818-72-4 [sigmaaldrich.com]
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